

An In-depth Technical Guide to 2-Methyl-5-nitrobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzenesulfonyl
chloride

Cat. No.: B137877

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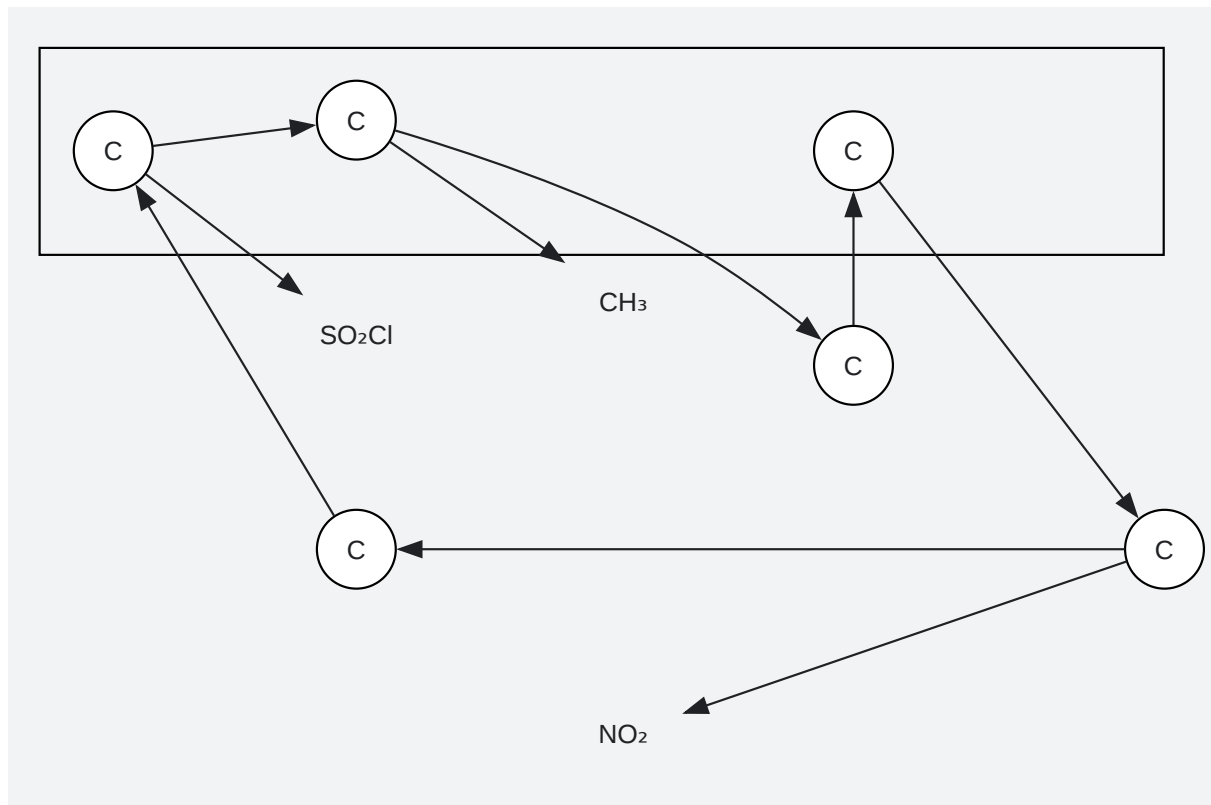
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-Methyl-5-nitrobenzenesulfonyl chloride**, a key intermediate in organic synthesis and pharmaceutical development. It details the compound's molecular structure, physicochemical properties, synthesis protocols, and safety information, presented in a format tailored for scientific and research applications.

Molecular Structure and Chemical Identity

2-Methyl-5-nitrobenzenesulfonyl chloride is an organic compound featuring a benzene ring substituted with a methyl group, a nitro group, and a sulfonyl chloride group. Its empirical formula is $C_7H_6ClNO_4S$.^{[1][2][3]} The precise arrangement of these functional groups on the benzene ring is critical to its reactivity and utility as a chemical intermediate.

Below is a two-dimensional representation of the molecular structure, generated using the DOT language.



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Caption: 2D chemical structure of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	121-02-8[1][2][3]
EC Number	204-444-8[1][2][4]
PubChem CID	8457[3]
MDL Number	MFCD00051695[3]
InChI Key	WPGVQDHXOUAJBW-UHFFFAOYSA-N

| SMILES String | Cc1ccc(cc1S(Cl)(=O)=O)O |

Physicochemical Properties

The physical and chemical properties of **2-Methyl-5-nitrobenzenesulfonyl chloride** are summarized below. These characteristics are essential for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	<chem>C7H6ClNO4S</chem> ^{[1][2][3]}
Molecular Weight	235.64 g/mol ^{[1][3][4]}
Appearance	Solid
Melting Point	41-45 °C
Boiling Point	135-137 °C at 0.7 mmHg ^[1]
Density	~1.528 g/cm ³ ^{[2][4]}
Solubility	Soluble in Toluene ^{[1][3]}

| Flash Point | >110 °C (>230 °F) |

Synthesis Protocol

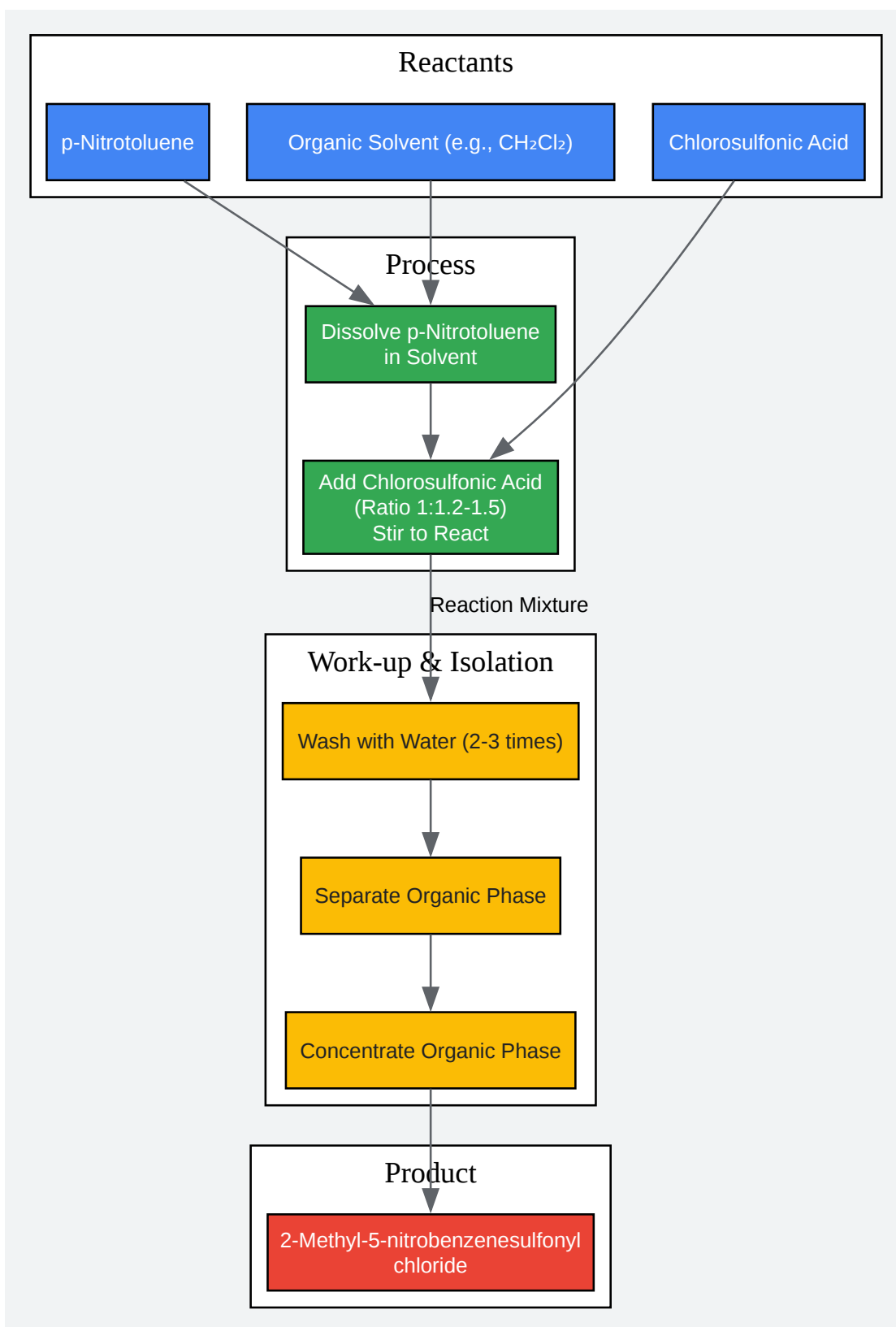
2-Methyl-5-nitrobenzenesulfonyl chloride is synthesized via the sulfonation of p-nitrotoluene. The following protocol is based on established chemical manufacturing methods.^[5]

Experimental Protocol: Sulfonation of p-Nitrotoluene

- **Reaction Setup:** In a suitable reaction vessel, dissolve p-nitrotoluene in an organic solvent such as dichloromethane, chlorobenzene, or chloroform.^[5]
- **Addition of Reagent:** While stirring, add chlorosulfonic acid to the solution. The weight ratio of p-nitrotoluene to chlorosulfonic acid should be maintained between 1:1.2 and 1:1.5.^[5]

- Reaction: Continue stirring the mixture to allow the sulfonation reaction to proceed to completion.[\[5\]](#)
- Work-up:
 - Quench the reaction by adding water, with a volume of 0.3-0.4 times that of the organic solvent used.[\[5\]](#)
 - Perform 2-3 water washes, separating the organic phase after each wash.[\[5\]](#)
- Isolation: Concentrate the resulting organic phase to isolate the final product, **2-Methyl-5-nitrobenzenesulfonyl chloride**.[\[5\]](#)

The workflow for this synthesis is illustrated in the diagram below.



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Caption: Workflow for the synthesis of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

Applications in Drug Development

2-Methyl-5-nitrobenzenesulfonyl chloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Notably, it is used in the preparation of inhibitors for phosphodiesterase 7 (PDE7) and various kinase enzymes.[1][4] Its reactive sulfonyl chloride group allows for the facile introduction of the 2-methyl-5-nitrophenylsulfonyl moiety into target molecules, a common step in building complex molecular scaffolds for drug candidates.

Safety and Handling

This compound is classified as corrosive and can cause severe skin burns and eye damage.[4] Appropriate personal protective equipment (PPE), including eye shields, face shields, and gloves, must be worn during handling.[3]

Table 3: GHS Hazard Information

Category	Information
Pictogram	GHS05 (Corrosion)[3]
Signal Word	Danger[3]
Hazard Statement	H314: Causes severe skin burns and eye damage[4]
Precautionary Statements	P260, P280, P303+P361+P353, P305+P351+P338, P310[4]

| Storage Class | 8A - Combustible corrosive hazardous materials |

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